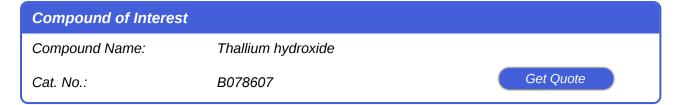


## thallium hydroxide chemical formula and crystal structure

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## Thallium Hydroxide: A Comprehensive Technical Review

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the chemical and physical properties of **thallium hydroxide**, with a particular focus on its two primary forms: thallium(I) hydroxide (TIOH) and thallium(III) hydroxide (TI(OH)<sub>3</sub>). This document summarizes key quantitative data, outlines experimental protocols for their synthesis, and presents a visualization of the aqueous speciation of thallium(III) hydroxide.

### **Chemical Formula and General Properties**

Thallium exists in two common oxidation states, +1 and +3, leading to the formation of two distinct hydroxides.

- Thallium(I) Hydroxide: Also known as thallous hydroxide, its chemical formula is TIOH.[1][2] It is a strong base, analogous to alkali metal hydroxides.[1]
- Thallium(III) Hydroxide: Also referred to as thallic hydroxide, it has the chemical formula TI(OH)3.[3] In contrast to its thallium(I) counterpart, it is a very weak base.[3]

### **Quantitative Data Summary**



The following tables provide a structured overview of the key quantitative properties of thallium(I) hydroxide and thallium(III) hydroxide.

Table 1: Physical and Chemical Properties of Thallium(I) Hydroxide (TIOH)

Property	Value	Reference
Molar Mass	221.39 g/mol	[1]
Appearance	Yellow needles	[1][4]
Density	7.44 g/cm <sup>3</sup>	[1][5]
Melting Point	Decomposes at 139°C	[1]
Solubility in Water	34.3 g/100 g at 18°C	[1]
Standard Enthalpy of Formation ( $\Delta fH \leftrightarrow_{298}$ )	-238.9 kJ/mol	[1]
Standard Molar Entropy (S⊕ <sub>298</sub> )	88.0 J/(mol·K)	[1]

Table 2: Physical and Chemical Properties of Thallium(III) Hydroxide (Tl(OH)3)

Property	Value	Reference
Molar Mass	255.4053 g/mol	[3]
Appearance	White solid	[3]
Solubility in Water	Poorly soluble; 0.8 μmol/L in 0.01 M NaClO4 at pH 6.31-8.42	[6][7]
Solubility Product Constant (Ksp)	10 <sup>-45</sup> .2	[8]
Hydrolysis Constants (Stepwise Association)	TI(OH) <sup>2+</sup> : 10 <sup>11.31</sup> TI(OH) <sup>2+</sup> : 10 <sup>7.64</sup> TI(OH) <sup>3</sup> (aq): 10 <sup>6.58</sup> TI(OH) <sup>4-</sup> : 10 <sup>5.22</sup>	[8]



#### **Crystal Structure**

Thallium(I) Hydroxide (TIOH):

Thallium(I) hydroxide possesses a monoclinic crystal structure. The crystallographic details are summarized in the table below.

Table 3: Crystal Structure Data for Thallium(I) Hydroxide (TIOH)

Parameter	Value
Crystal System	Monoclinic
Space Group	C2
Lattice Parameters	a = 594.9 pmb = 622.0 pmc = 2123.2 pmβ = 91.590°

Note: The provided search results did not contain specific crystal structure data for Thallium(III) hydroxide.

# Experimental Protocols Synthesis of Thallium(I) Hydroxide (TIOH)

Method 1: From Thallium(I) Ethoxide

This method involves the decomposition of thallium(I) ethoxide in water.[1]

- Reaction: C<sub>2</sub>H<sub>5</sub>OTl + H<sub>2</sub>O → TlOH + C<sub>2</sub>H<sub>5</sub>OH
- Procedure: Thallium ethoxide is carefully added to distilled water. Thallium(I) hydroxide
  precipitates out of the solution and can be collected by filtration.

Method 2: Reaction of Thallium(I) Sulfate with Barium Hydroxide

A double displacement reaction between thallium(I) sulfate and barium hydroxide yields thallium(I) hydroxide.[1]



- Reaction: Tl<sub>2</sub>SO<sub>4</sub> + Ba(OH)<sub>2</sub> → 2TIOH + BaSO<sub>4</sub>(s)
- Procedure: Aqueous solutions of thallium(I) sulfate and barium hydroxide are mixed. The
  insoluble barium sulfate precipitates, leaving thallium(I) hydroxide in the aqueous solution.
   The precipitate is removed by filtration.

#### Synthesis of Thallium(III) Hydroxide (Tl(OH)₃)

Method 1: Reaction of a Thallium(III) Salt with a Base

This is a common precipitation method.[3]

- Reaction: TlCl<sub>3</sub> + 3NaOH → Tl(OH)<sub>3</sub>(s) + 3NaCl
- Procedure: A solution of a soluble thallium(III) salt, such as thallium(III) chloride, is treated with a base, like sodium hydroxide. Thallium(III) hydroxide precipitates as a solid and can be isolated by filtration, followed by washing and drying.

Method 2: Electrochemical Oxidation

Thallium(III) hydroxide can also be prepared by the electrochemical oxidation of thallium(I) ions in an alkaline solution.[3]

• Procedure: An electrolytic cell is set up with a thallium(I) salt solution under alkaline conditions. The application of an appropriate potential oxidizes TI+ to TI3+, which then precipitates as TI(OH)3.

#### **Visualizations**

#### **Aqueous Speciation of Thallium(III)**

The following diagram illustrates the predominance of different thallium(III) hydroxo complexes as a function of pH, based on the provided hydrolysis constants.

Caption: Predominant aqueous species of Thallium(III) at different pH values.



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#### References

- 1. Thallium(I) hydroxide Wikipedia [en.wikipedia.org]
- 2. Thallium(I) hydroxide Simple English Wikipedia, the free encyclopedia [simple.wikipedia.org]
- 3. Thallium(III) hydroxide Wikipedia [en.wikipedia.org]
- 4. Thallium Hydroxide [drugfuture.com]
- 5. americanelements.com [americanelements.com]
- 6. Buy Thallium(III) hydroxide (EVT-1591262) [evitachem.com]
- 7. Solubility of thallium(III) hydroxide in aqueous solution | Health & Environmental Research Online (HERO) | US EPA [hero.epa.gov]
- 8. tandfonline.com [tandfonline.com]
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